

# Physical and chemical properties of Yunnancoronarin A

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## Compound of Interest

Compound Name: Yunnancoronarin A

Cat. No.: B15594958

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## Yunnancoronarin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Yunnancoronarin A**, a labdane-type diterpenoid isolated from the rhizomes of *Hedychium* species, has emerged as a molecule of significant interest in medicinal chemistry and drug discovery. Its unique chemical architecture and promising biological activities, particularly its cytotoxic effects against various cancer cell lines, underscore its potential as a lead compound for the development of novel therapeutics. This technical guide provides a comprehensive overview of the physical and chemical properties of **Yunnancoronarin A**, detailed experimental protocols for its isolation and characterization, and an in-depth analysis of its mechanism of action. All quantitative data are presented in structured tables for clarity, and key experimental workflows and signaling pathways are visualized using diagrams to facilitate understanding.

### Chemical and Physical Properties

**Yunnancoronarin A** is characterized by a labdane diterpene core structure. Its fundamental chemical and physical properties are summarized below.

### Chemical Identification

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>28</sub> O <sub>2</sub>	PubChem
Molecular Weight	300.4 g/mol	PubChem
IUPAC Name	(1R,4S,4aR,8aS)-4-[(E)-2-(furan-3-yl)ethenyl]-4a,8,8-trimethyl-3-methylidene-2,4,5,6,7,8a-hexahydro-1H-naphthalen-1-ol	PubChem
CAS Number	162762-93-8	PubChem
InChI	InChI=1S/C20H28O2/c1-14-12-17(21)18-19(2,3)9-5-10-20(18,4)16(14)7-6-15-8-11-22-13-15/h6-8,11,13,16-18,21H,1,5,9-10,12H2,2-4H3/b7-6+/t16-,17+,18-,20+/m0/s1	PubChem
InChIKey	UTIGHTZWXIGRIJ-JEQJTPLUSA-N	PubChem
SMILES	C[C@]12CCCC([C@@H]1--INVALID-LINK--O)(C)C	PubChem

## Physical Properties

Property	Value
Melting Point	Data not available
Solubility	Data not available

Note: Specific experimental data for melting point and solubility in various solvents are not readily available in the reviewed literature. These properties would need to be determined empirically.

## Spectral Data

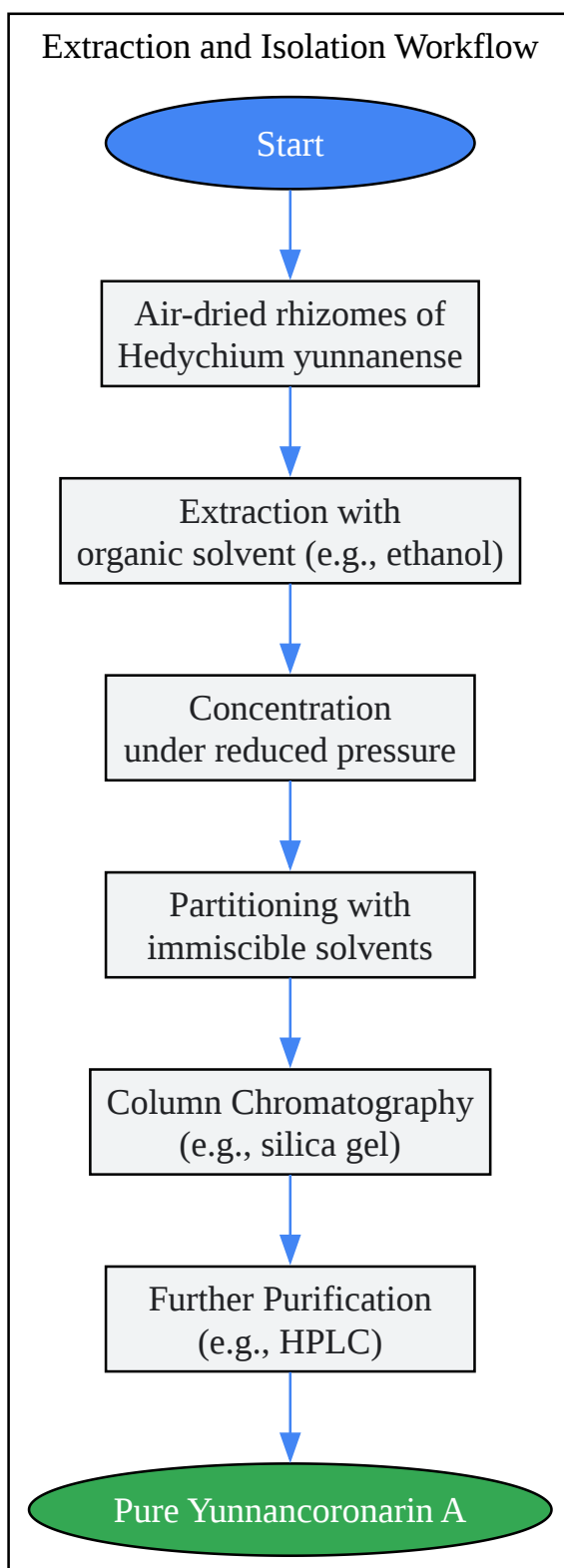
The structural elucidation of **Yunnancoronarin A** has been primarily achieved through a combination of spectroscopic techniques.

Spectroscopy	Key Data
<sup>1</sup> H NMR	Specific chemical shift data is detailed in primary literature concerning its isolation and synthesis.
<sup>13</sup> C NMR	Specific chemical shift data is detailed in primary literature concerning its isolation and synthesis.
IR (Infrared)	Characteristic peaks corresponding to hydroxyl (-OH) and other functional groups would be expected. Specific data is not readily available.
UV-Vis	Absorption maxima would be expected due to the conjugated system. Specific data is not readily available.
HR-ESI-MS	Used to confirm the molecular formula.[1][2]

## Experimental Protocols

### Isolation of Yunnancoronarin A from *Hedychium yunnanense*

The following is a generalized workflow for the isolation of **Yunnancoronarin A** from its natural source.



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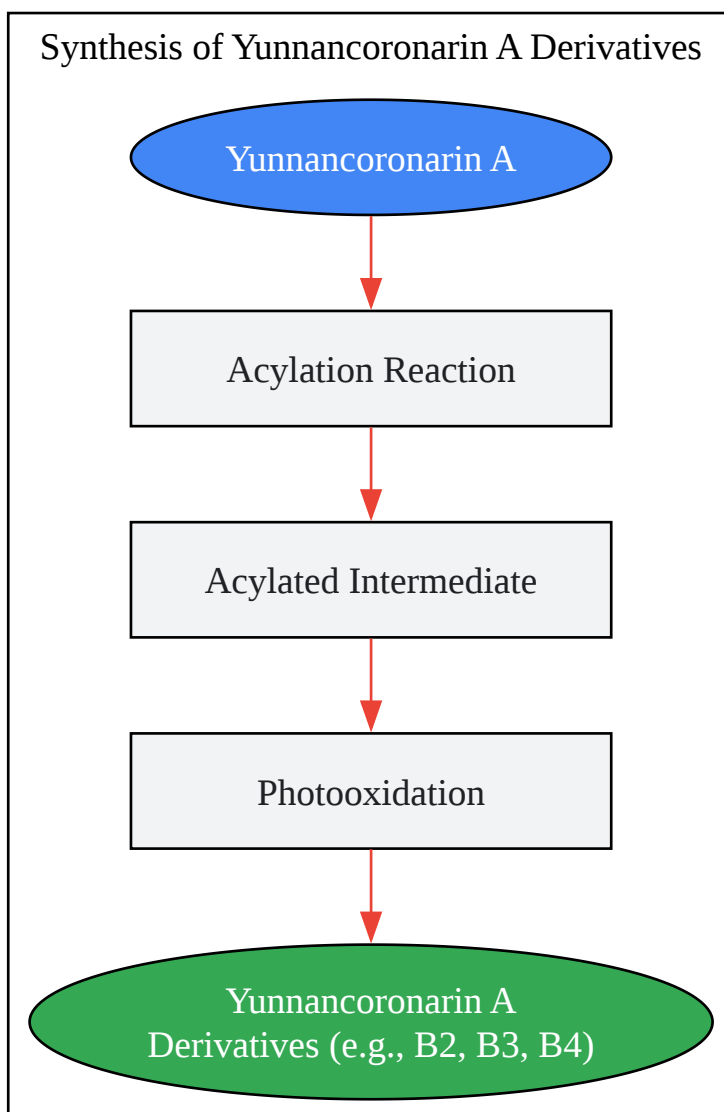
Figure 1: Generalized workflow for the isolation of **Yunnancoronarin A**.

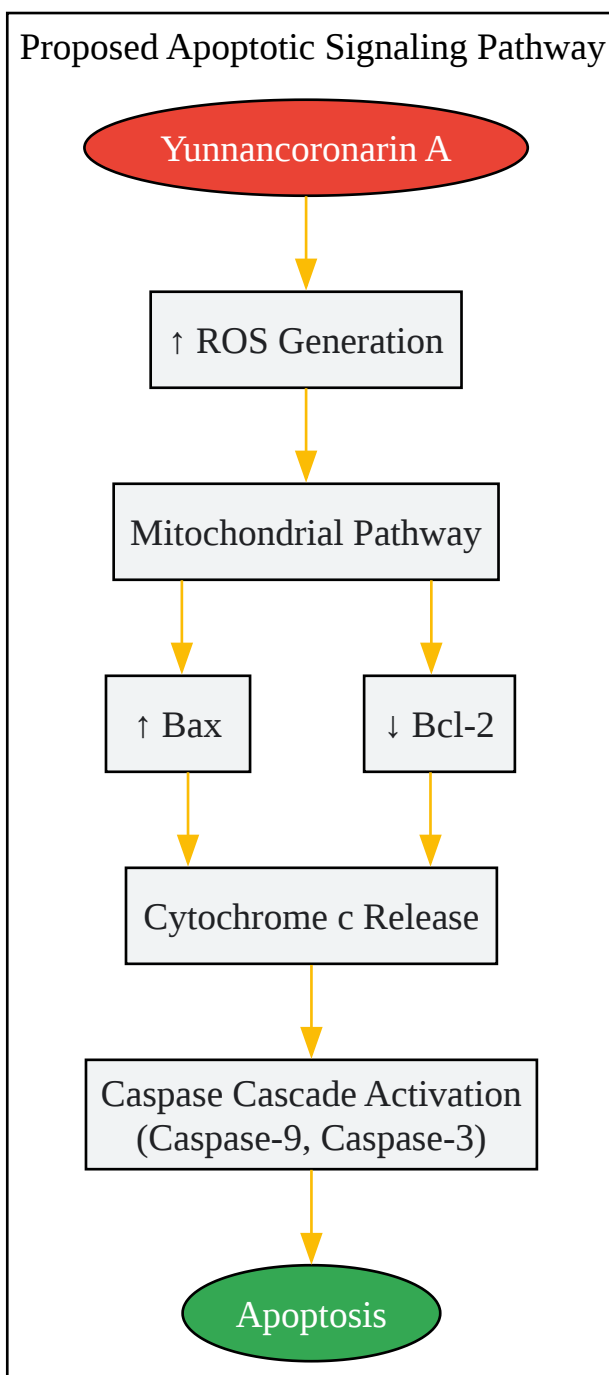
#### Methodology:

- **Plant Material:** Collect and air-dry the rhizomes of *Hedychium yunnanense*.
- **Extraction:** Pulverize the dried rhizomes and extract exhaustively with a suitable organic solvent such as ethanol or methanol at room temperature.
- **Concentration:** Concentrate the resulting extract under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** Suspend the crude extract in water and partition successively with solvents of increasing polarity (e.g., petroleum ether, ethyl acetate, n-butanol) to fractionate the components. **Yunnancoronarin A** is expected to be in the less polar fractions.
- **Column Chromatography:** Subject the active fraction to column chromatography on silica gel, eluting with a gradient of solvents (e.g., petroleum ether-ethyl acetate) to separate the compounds.
- **Purification:** Further purify the fractions containing **Yunnancoronarin A** using techniques such as preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.
- **Structure Elucidation:** Confirm the structure of the isolated compound using spectroscopic methods including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and HR-ESI-MS.

## Synthesis of Yunnancoronarin A Derivatives

A study has reported the synthesis of **Yunnancoronarin A** derivatives through acylation and subsequent photooxidation.[\[1\]](#)[\[2\]](#)[\[3\]](#)





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## References

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